

Tofisopam dextofisopam efficacy irritable bowel syndrome

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Compound Focus: Tofisopam

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Dextofisopam at a Glance

Aspect	Details
Drug Name	Dextofisopam (the R-enantiomer of racemic tofisopam) [1]
Drug Class	2,3-benzodiazepine; Autonomic modulator [1]
Mechanism of Action	Binds to 2,3-benzodiazepine receptors in subcortical and hypothalamic brain regions. Modulates stimulated autonomic activity, reducing stress-induced colonic motility and visceral hypersensitivity [1].
Investigated Indication	Diarrhea-predominant (IBS-D) and Alternating (IBS-A) Irritable Bowel Syndrome [2]
Highest Trial Phase	Phase IIb (completed) [1] [2]
Key Efficacy Finding	Provided significantly more months of adequate relief of overall IBS symptoms compared to placebo (1.7 vs. 1.3 months; P=0.033) [1] [2].
Key Tolerability Finding	Similar rates and types of adverse events to placebo. Notable: worsening abdominal pain was more frequent with dextofisopam (12% vs. 4% placebo), while headache

Aspect	Details
	was more frequent with placebo (12% vs. 5%) [1] [2].

Detailed Efficacy and Safety Profile

- **Efficacy in Bowel Function:** In patients with IBS-D, dextofisopam treatment led to a rapid reduction in stool frequency and improvement in stool consistency within two days. The effect was most pronounced in patients who entered the study with a higher stool frequency (≥ 3 stools/day). Importantly, despite reducing stool frequency, the incidence of constipation was very low (3% vs. 1.4% for placebo), suggesting the drug may "normalize" bowel function rather than simply inhibit motility [1] [3].
- **Limitations and Developmental Status:** A significant limitation observed in the Phase IIb trial was that the therapeutic benefit on the primary endpoint (adequate relief) **diminished over time**, showing the strongest effect in the first month and waning by the third month [1]. This pattern suggests dextofisopam might be more suitable for intermittent symptom flares rather than continuous long-term therapy. Based on available data, a Phase III clinical trial has not been initiated [1].

Experimental Protocol Summary

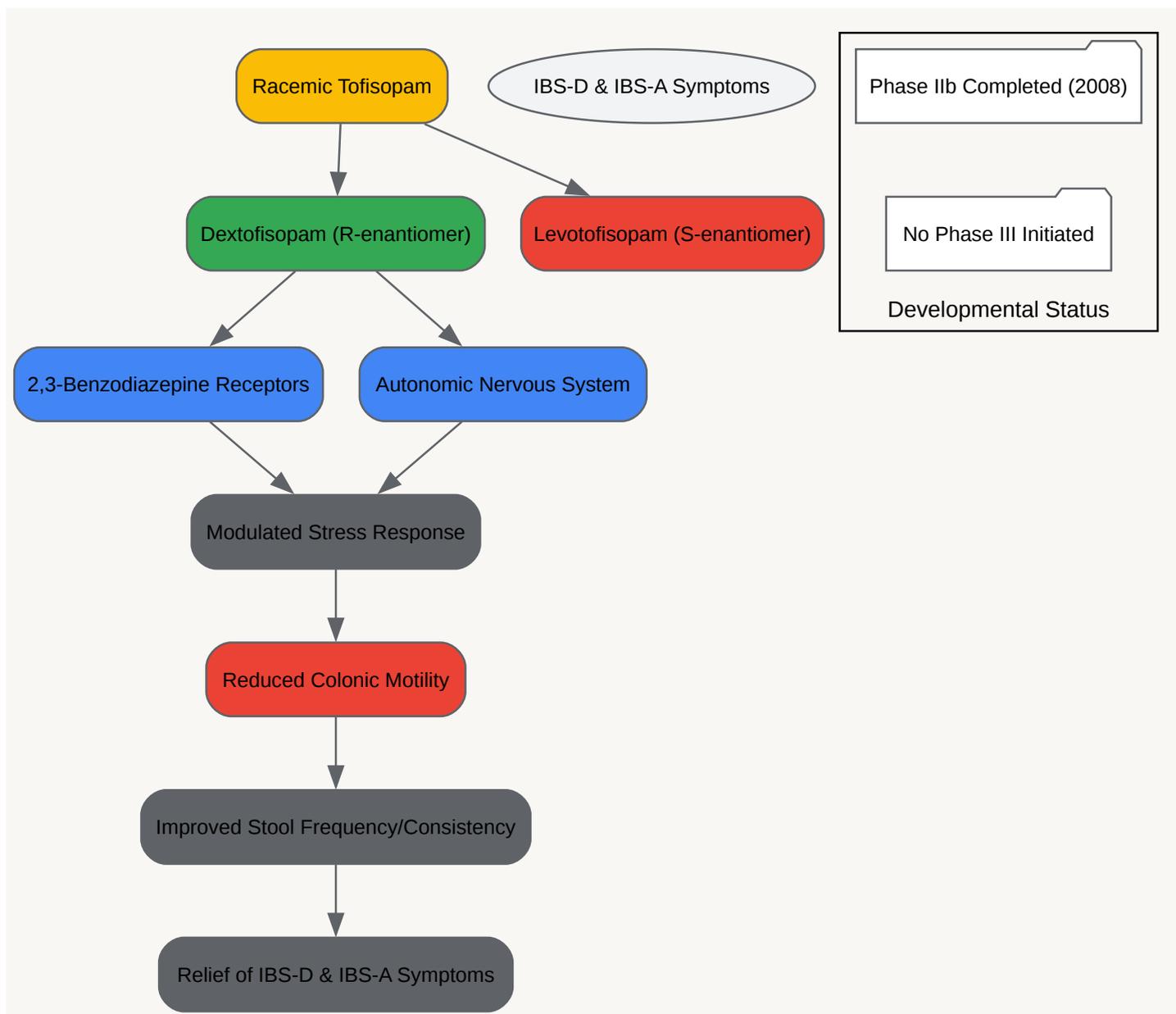
For a detailed understanding, here is a summary of the key Phase IIb clinical trial design that generated the primary efficacy data [2].

Trial Element	Description
Trial Design	Randomized, double-blind, placebo-controlled study [2].
Participants	140 adult men and women with diarrhea-predominant or alternating IBS (IBS-D or IBS-A). 73% were women, and 78% had IBS-D [2] [3].
Intervention	Dextofisopam: 200 mg, twice daily. Control: Placebo, twice daily [2].
Treatment Duration	12 weeks [2].

Trial Element	Description
Primary Endpoint	The number of months patients reported "adequate overall relief" of their IBS symptoms. A monthly responder was defined as a patient reporting adequate relief in 2 or more of the 4 weekly assessments in that month [1] [2].
Key Secondary Endpoints	Stool frequency (number per day) and stool consistency (using a standardized scale) [2] [3].
Data Collection	Patient-reported outcomes collected weekly [2].

Mechanism of Action and Developmental Context

The following diagram illustrates dext**ofisopam**'s unique mechanism and position in the R&D landscape.



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Dextofisopam represents a **novel, non-serotonergic mechanism** for IBS, distinct from most other therapies in development at the time which targeted serotonin, opioid, or chloride channels [1] [4].

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References

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